

# An In-depth Technical Guide to 2-Ethyl-4-methyl-1-pentene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Ethyl-4-methyl-1-pentene

Cat. No.: B13799448

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **2-Ethyl-4-methyl-1-pentene**, a branched-chain olefin. The document details its physicochemical properties, synthesis methodologies, and reactivity. Particular emphasis is placed on providing detailed experimental protocols for its preparation and a summary of its spectral data for characterization. The guide also explores the applications of branched olefins in various industrial contexts.

## Introduction

**2-Ethyl-4-methyl-1-pentene** is a branched aliphatic alkene with the chemical formula  $C_8H_{16}$ . As a member of the olefin class of hydrocarbons, its structure, featuring a terminal double bond and alkyl branching, imparts specific reactivity and physical properties that are of interest in organic synthesis and polymer chemistry. The presence of both an ethyl and a methyl group on the pentene backbone creates a chiral center, leading to the potential for stereoisomers. This guide will focus on the synthesis, characterization, and potential applications of this compound.

## Physicochemical Properties

A summary of the key physicochemical properties of **2-Ethyl-4-methyl-1-pentene** is presented in Table 1. These properties are essential for its handling, purification, and use in chemical reactions.

Table 1: Physicochemical Properties of **2-Ethyl-4-methyl-1-pentene**

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>16</sub>	[1]
Molecular Weight	112.21 g/mol	[1]
CAS Number	3404-80-6	[1]
Boiling Point	106.9 °C to 111 °C	[2]
Density	-0.720 g/cm <sup>3</sup>	[2]
Refractive Index	Not available	
Solubility	Insoluble in water; Soluble in organic solvents.	

## Synthesis of 2-Ethyl-4-methyl-1-pentene

The synthesis of **2-Ethyl-4-methyl-1-pentene** can be achieved through several established organic chemistry routes. The most common and practical laboratory-scale methods involve the dehydration of the corresponding alcohol, 2-ethyl-4-methyl-1-pentanol, or through a Grignard reaction followed by dehydration.

### Synthesis via Dehydration of 2-Ethyl-4-methyl-1-pentanol

This is a classic and straightforward method for synthesizing alkenes. The reaction involves the elimination of a water molecule from the alcohol, typically under strong acid catalysis.[2] The precursor alcohol, 2-ethyl-4-methyl-1-pentanol, can be synthesized via a Grignard reaction.

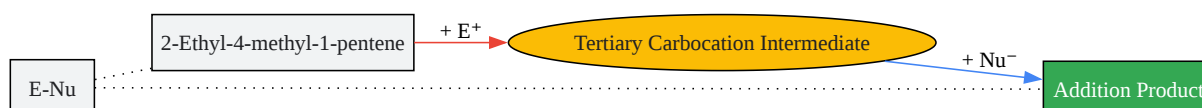
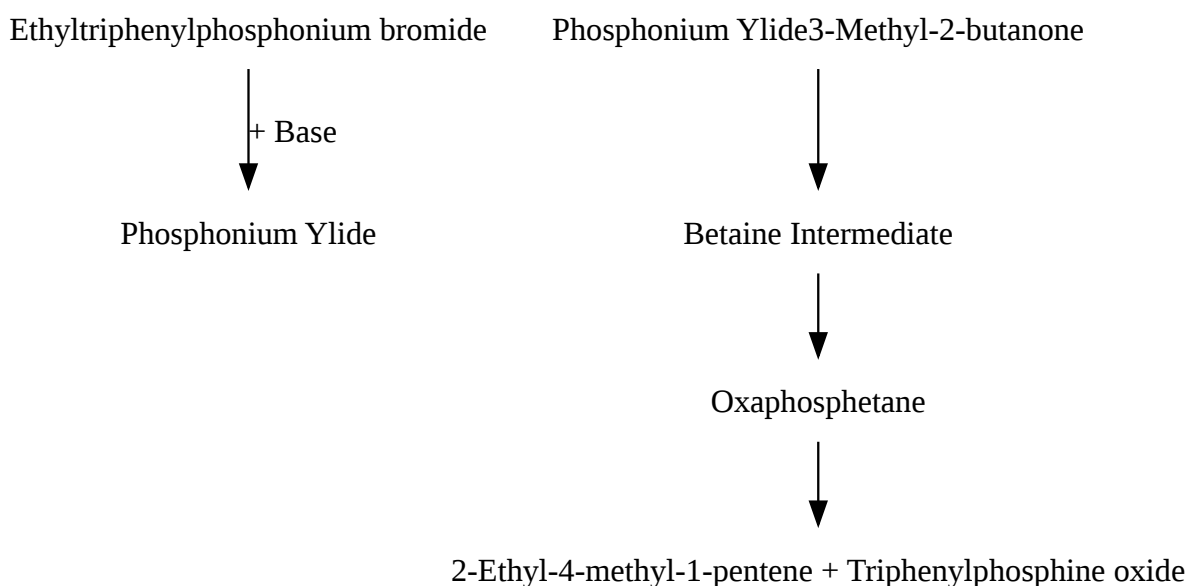
This two-step protocol first describes the synthesis of the precursor alcohol.

Materials and Reagents:

- Magnesium turnings
- Iodine (crystal)

- 1-Bromo-2-methylpropane (Isobutyl bromide)
- Anhydrous diethyl ether
- Propanal
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Hydrochloric acid (for workup)

Experimental Workflow:



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Ethyl-4-methyl-1-pentene | C<sub>8</sub>H<sub>16</sub> | CID 520670 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Branched higher olefins | ExxonMobil Product Solutions [exxonmobilchemical.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Ethyl-4-methyl-1-pentene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13799448#discovery-and-history-of-2-ethyl-4-methyl-1-pentene]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)